

Application Notes and Protocols: Diethanolamine as a Chemical Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: Diethanolamine

Cat. No.: B148175

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Audience: Researchers, scientists, and drug development professionals.

Introduction

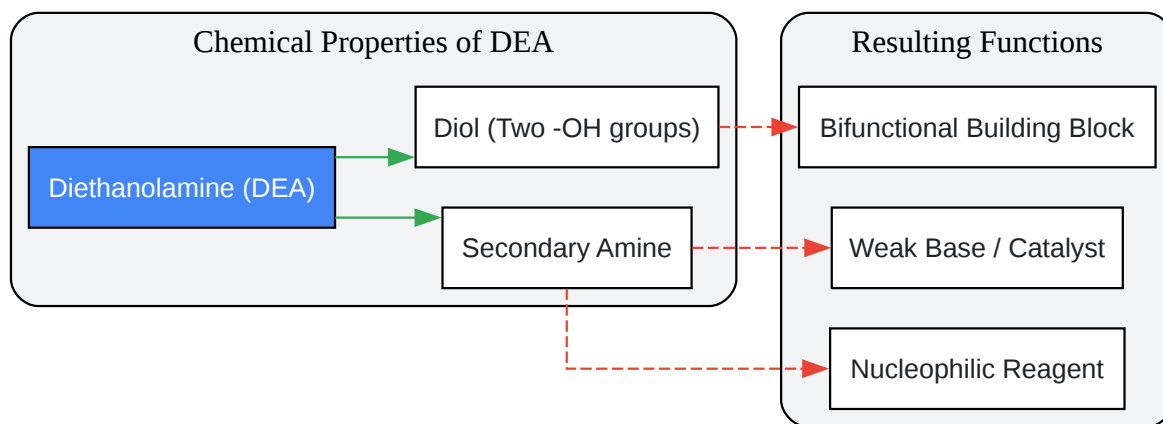
Diethanolamine (DEA), an organic compound with the formula $\text{HN}(\text{CH}_2\text{CH}_2\text{OH})_2$, is a versatile chemical intermediate extensively utilized in pharmaceutical synthesis.^[1] Its bifunctional nature, possessing both a secondary amine and two hydroxyl groups, allows it to act as a nucleophile, a base, and a precursor for a wide range of molecular scaffolds.^{[1][2]} This unique reactivity makes DEA a valuable building block in the synthesis of various Active Pharmaceutical Ingredients (APIs), including local anesthetics, antihistamines, and antiulcer drugs.^{[3][4]} Commercially, DEA is produced through the reaction of ethylene oxide with an excess of ammonia.^{[2][5][6]} This document provides detailed application notes and protocols for the use of **diethanolamine** in key pharmaceutical syntheses.

Table 1: Physicochemical Properties of **Diethanolamine**

Property	Value
Molecular Formula	C ₄ H ₁₁ NO ₂
Molecular Weight	105.14 g/mol
Appearance	Colorless viscous liquid or white solid
Boiling Point	~268–271°C
Melting Point	~28°C
Density	~1.09 g/cm ³
Solubility in Water	Miscible
pH (1% solution)	~11.5
Source:[6]	

Key Synthetic Applications and Signaling Pathways

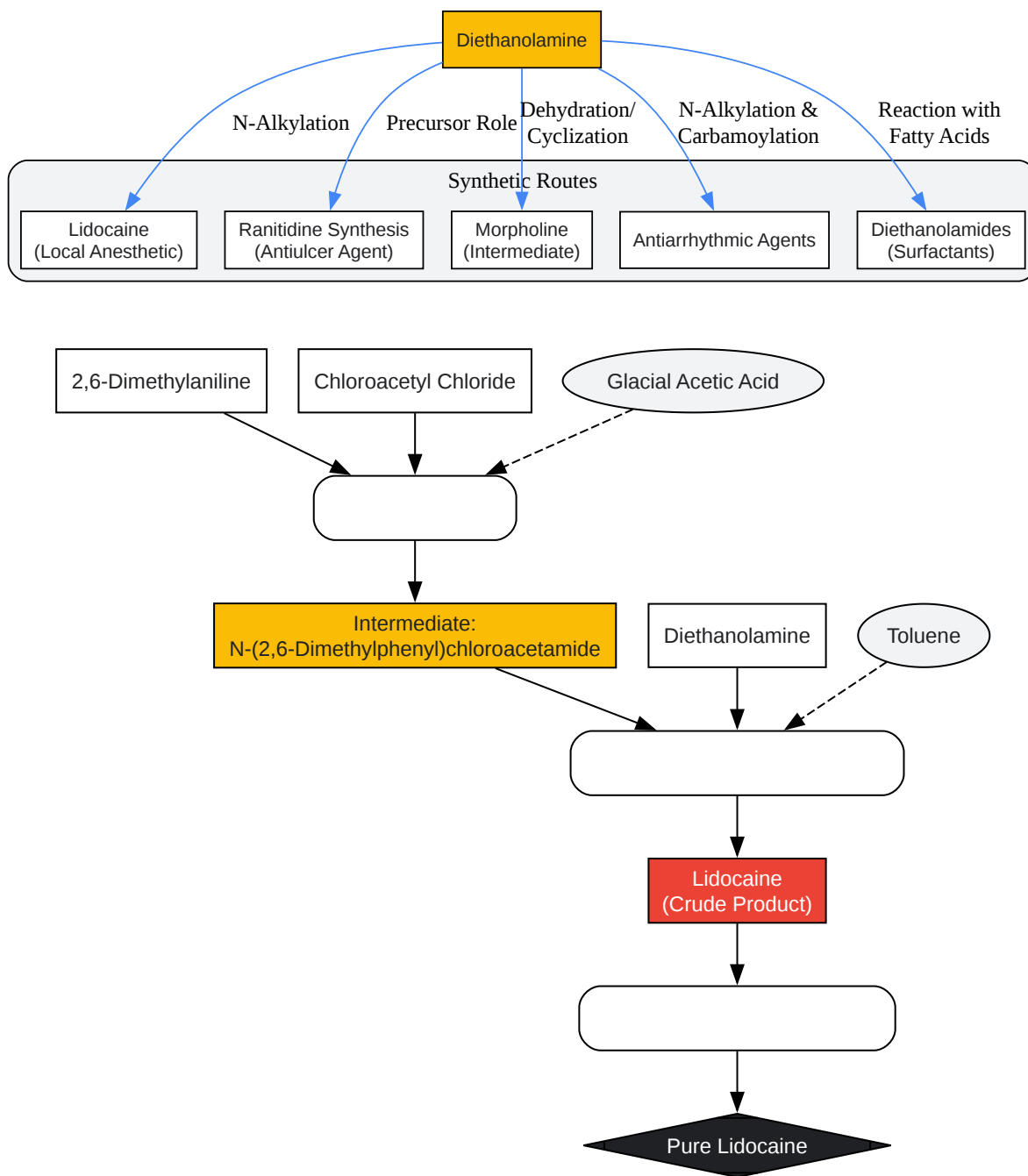
Diethanolamine's utility stems from its dual functionality, which allows for diverse transformations into crucial pharmaceutical intermediates and final drug products.



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Caption: Key chemical properties of **Diethanolamine** and its resulting functions.

DEA serves as a precursor for various heterocyclic compounds and as a reactant in nucleophilic substitution reactions. Its ability to undergo dehydration and cyclization can yield morpholine, another important intermediate.[1][6]



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